

Technical Guide: Medicinal Chemistry Applications of 2-Chloro-5-phenoxyaniline

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Compound of Interest

Compound Name: 2-Chloro-5-phenoxyaniline

Cat. No.: B8346846

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Executive Summary

2-Chloro-5-phenoxyaniline is a specialized aromatic building block used primarily in the synthesis of small-molecule inhibitors targeting epigenetic regulators (specifically BET bromodomains) and kinase signaling pathways. Its structural value lies in its dual functionality: the 2-chloro group provides steric control (forcing non-planar conformations) and electronic deactivation, while the 5-phenoxy moiety serves as a lipophilic anchor, capable of penetrating deep hydrophobic pockets (e.g., the WPF shelf in bromodomains).

Compound Property	Data
CAS Number	74865-98-8
Molecular Formula	C ₁₂ H ₁₀ ClNO
Molecular Weight	219.67 g/mol
Key Functionality	Primary aniline (nucleophile), Aryl chloride (coupling partner), Phenoxy ether (hydrophobic tail)
Primary Application	Intermediate for BET Bromodomain Inhibitors (e.g., cancer therapy)

Synthetic Utility & Manufacturing

The synthesis of **2-Chloro-5-phenoxyaniline** is non-trivial due to the need to install the phenoxy ether without affecting the oxidation state of the amine or the integrity of the chlorine atom.

Primary Synthesis Route: Copper-Catalyzed Ullmann Coupling

The most robust laboratory-scale method involves the O-arylation of 3-amino-4-chlorophenol with iodobenzene. This route avoids the harsh reduction steps required by nitro-precursor methods and preserves the sensitive chloro-substituent.

Reaction Logic:

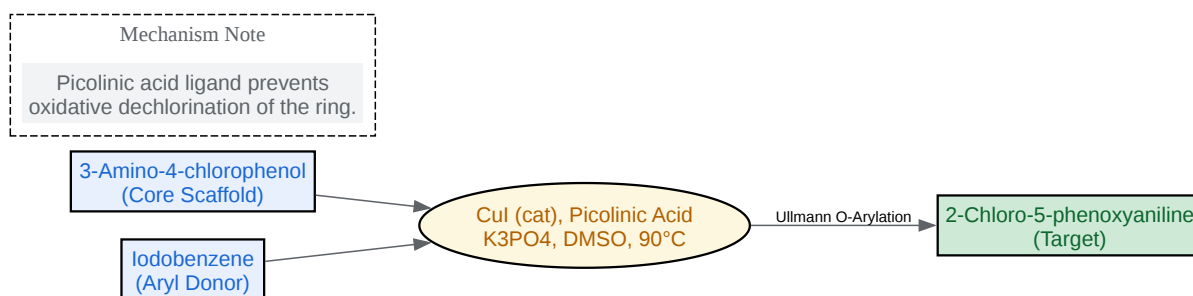
- **Ligand (Picolinic Acid):** Stabilizes the Cu(I) species, allowing the coupling to proceed at lower temperatures (80–100°C) compared to traditional Ullmann conditions (>150°C), preventing dechlorination.
- **Base (K₃PO₄):** Mild enough to deprotonate the phenol (pK_a ~10) without interfering with the aniline.

Step-by-Step Experimental Protocol

Based on Patent AU 2014348191 B2 methodologies.

- Preparation: Heat gun-dry a 100-mL round-bottom flask and equip with a magnetic stir bar and argon inlet.
- Charging: Add the following solids:
 - 3-Amino-4-chlorophenol: 2.0 g (13.93 mmol)[1]
 - Potassium phosphate (K_3PO_4): 5.91 g (27.9 mmol)[1]
 - Copper(I) iodide (CuI): 0.133 g (0.697 mmol) [5 mol%]
 - Picolinic acid: 0.171 g (1.393 mmol) [10 mol%]
- Solvent Addition: Add Dimethylsulfoxide (DMSO) (28 mL) and Iodobenzene (3.41 g, 16.72 mmol).
- Reaction: Purge with argon, seal, and heat to 90°C for 18–24 hours. Monitor by LC-MS for the consumption of the phenol.
- Workup:
 - Cool to room temperature.[2][3]
 - Dilute with water (100 mL) and extract with Ethyl Acetate (3 x 50 mL).
 - Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.[4]
- Purification: Flash chromatography (Hexanes/Ethyl Acetate gradient).

Visualization of Synthesis Pathway



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Caption: Cu-catalyzed Ullmann coupling utilizing picolinic acid to selectively arylate the phenol position.[2]

Medicinal Chemistry Applications

BET Bromodomain Inhibition

The primary high-value application of **2-Chloro-5-phenoxyaniline** is as a pharmacophore fragment in BET (Bromodomain and Extra-Terminal) inhibitors. These drugs target proteins like BRD4, which regulate the expression of oncogenes such as c-Myc.

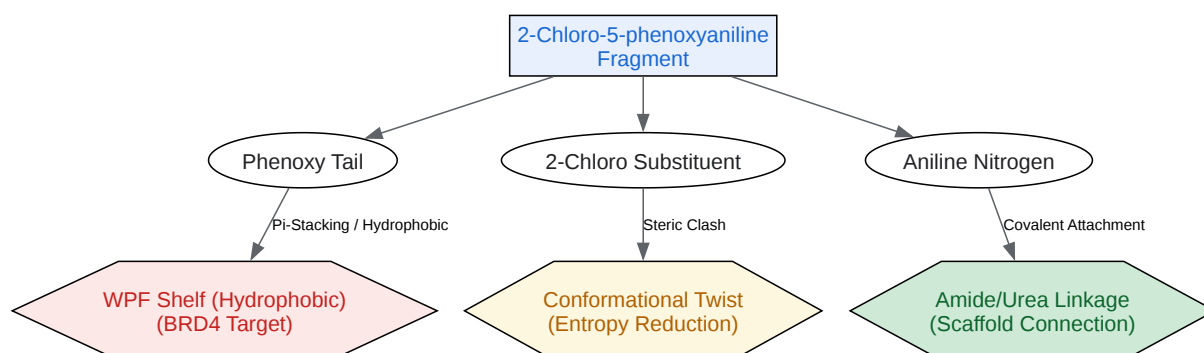
- Structural Role: The aniline nitrogen serves as a linker attachment point (typically forming a urea or amide).
- Pharmacophore Mapping:
 - The 5-Phenoxy Group: Extends into the "WPF shelf" (a hydrophobic region defined by Trp-Pro-Phe residues) of the bromodomain binding pocket. This interaction is critical for high-affinity binding and selectivity over other bromodomains.
 - The 2-Chloro Group: Induces a torsion angle between the aniline ring and the attached linker. This "twist" pre-organizes the molecule into a bioactive conformation, reducing the entropy penalty upon binding.

Kinase Inhibitors (Type II)

The 2-chloro-5-phenoxy scaffold is bioisosteric to the diaryl ether moieties found in Type II kinase inhibitors (e.g., Sorafenib derivatives).

- Mechanism: The phenoxy group occupies the hydrophobic "back pocket" adjacent to the ATP binding site (the DFG-out conformation).
- Electronic Effect: The electron-withdrawing chlorine atom at the ortho-position lowers the pKa of the aniline nitrogen, modulating the hydrogen bond donor capability if converted to a urea.

Visualization of Pharmacophore Interactions



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Caption: Pharmacophore mapping of the molecule within the binding pocket of BET bromodomain proteins.

Critical Quality Attributes (CQA) for Drug Development

When using **2-Chloro-5-phenoxyaniline** as a GMP intermediate, the following impurities must be controlled:

Impurity	Origin	Control Strategy
3-Amino-4-chlorophenol	Unreacted starting material	Monitor via HPLC (Polarity difference allows separation).
Dechlorinated Analog	Side reaction (Pd/Cu catalysis)	Avoid high temperatures (>110°C); use mild ligands like picolinic acid.
Bis-arylated Amine	Over-reaction (N-arylation)	Use excess base carefully; the aniline is less nucleophilic than the phenoxide, but N-arylation can occur if the phenol is consumed.

References

- Patent AU 2014348191 B2. BET Family Bromodomain Inhibitors. (2015).[1] Describes the specific synthesis of **2-chloro-5-phenoxyaniline** using CuI/picolinic acid catalysis.
- CN Patent 116514669B. Synthesis method of **2-chloro-5-phenoxyaniline**. (2025).[1] Details industrial optimization of the synthesis route.
- PubChem Compound Summary. **2-Chloro-5-phenoxyaniline** (CAS 74865-98-8). National Center for Biotechnology Information.

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- [3. WO2021105399A1 - Process for the preparation of 5-chloro-pyridine-2-carboxylic acids and carboxylates with 3-sulfur containing substituents - Google Patents \[patents.google.com\]](#)
- [4. prepchem.com \[prepchem.com\]](#)
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